

An In-depth Technical Guide to Methyl Cyclohex-2-ene-1-carboxylate

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Compound of Interest

Compound Name: Methyl Cyclohex-2-ene-1-carboxylate

Cat. No.: B1654662

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For researchers, scientists, and professionals in drug development, understanding the structure, synthesis, and properties of key organic molecules is paramount. This guide provides a detailed overview of **Methyl Cyclohex-2-ene-1-carboxylate**, a cyclohexene derivative with potential applications in organic synthesis and as a building block for more complex molecules.

Core Structure and Chemical Identity

Methyl Cyclohex-2-ene-1-carboxylate is a cyclic ester with the molecular formula $C_8H_{12}O_2$.^[1] Its structure consists of a six-membered carbon ring (cyclohexene) containing a double bond between carbons 2 and 3. A methyl carboxylate group ($-COOCH_3$) is attached to carbon 1.

IUPAC Name: **methyl cyclohex-2-ene-1-carboxylate**^[1] CAS Number: 25662-37-7^[1]

Molecular Weight: 140.18 g/mol ^[1]

The spatial arrangement of the atoms and the presence of the ester and alkene functional groups are key to its chemical reactivity and make it a versatile intermediate in organic synthesis.

Physicochemical and Spectroscopic Data

The following tables summarize key physicochemical and spectroscopic data for **Methyl Cyclohex-2-ene-1-carboxylate**.

Table 1: Physicochemical Properties

Property	Value	Reference
Molecular Formula	C ₈ H ₁₂ O ₂	[1]
Molecular Weight	140.18 g/mol	[1]
InChI Key	LKVHTVRTQUBZDN-UHFFFAOYSA-N	[1]
SMILES	COC(=O)C1CCCC=C1	[1]

Table 2: Spectroscopic Data

Technique	Data
¹ H NMR	(Predicted) δ (ppm): 5.7-5.9 (m, 2H, -CH=CH-), 3.7 (s, 3H, -OCH ₃), 3.2 (m, 1H, -CH-COO-), 1.8-2.2 (m, 4H, -CH ₂ -), 1.5-1.7 (m, 2H, -CH ₂ -)
¹³ C NMR	(Predicted) δ (ppm): 174 (-C=O), 128-130 (-CH=CH-), 52 (-OCH ₃), 40 (-CH-COO-), 20-30 (-CH ₂ -)
Infrared (IR)	(Predicted) ν (cm ⁻¹): ~3030 (C-H, alkene), ~2950 (C-H, alkane), ~1735 (C=O, ester), ~1650 (C=C, alkene), ~1170 (C-O, ester)
Mass Spec.	Molecular Ion (M ⁺): m/z = 140

Synthesis via Diels-Alder Reaction

The most common and efficient method for synthesizing the cyclohexene core of **Methyl Cyclohex-2-ene-1-carboxylate** is the Diels-Alder reaction. This [4+2] cycloaddition reaction involves a conjugated diene (1,3-butadiene) and a dienophile (methyl acrylate).

Objective: To synthesize **Methyl Cyclohex-2-ene-1-carboxylate** from 1,3-butadiene and methyl acrylate.

Materials:

- 1,3-Butadiene (in a suitable form, e.g., generated in situ from sulfolene)
- Methyl acrylate
- Hydroquinone (inhibitor)
- Toluene (solvent)
- Anhydrous magnesium sulfate
- Diatomaceous earth (e.g., Celite®)

Equipment:

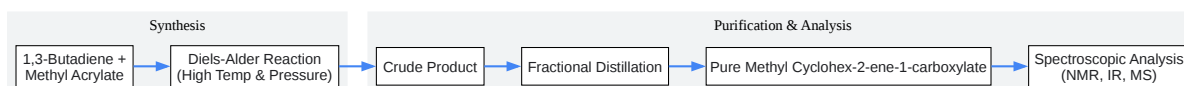
- High-pressure reaction vessel or a sealed tube
- Heating and stirring apparatus
- Rotary evaporator
- Apparatus for fractional distillation

Procedure:

- **Reaction Setup:** In a high-pressure reaction vessel, combine methyl acrylate (1.0 equivalent), a slight excess of 1,3-butadiene (1.2 equivalents), and a small amount of hydroquinone to inhibit polymerization. Add dry toluene as the solvent.
- **Reaction Conditions:** Seal the vessel and heat the mixture to approximately 150-180°C with continuous stirring for 12-24 hours. The progress of the reaction can be monitored by gas chromatography (GC).
- **Work-up:** After the reaction is complete, cool the vessel to room temperature. Carefully vent any excess pressure.
- **Purification:**

- Transfer the reaction mixture to a round-bottom flask.
- Remove the toluene solvent using a rotary evaporator.
- The crude product is then purified by fractional distillation under reduced pressure to isolate the **Methyl Cyclohex-2-ene-1-carboxylate**.

Safety Precautions: 1,3-Butadiene is a flammable gas and should be handled with care in a well-ventilated fume hood. The reaction is conducted at high pressure and temperature and requires appropriate safety equipment.



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Caption: Workflow for the synthesis and analysis of **Methyl Cyclohex-2-ene-1-carboxylate**.

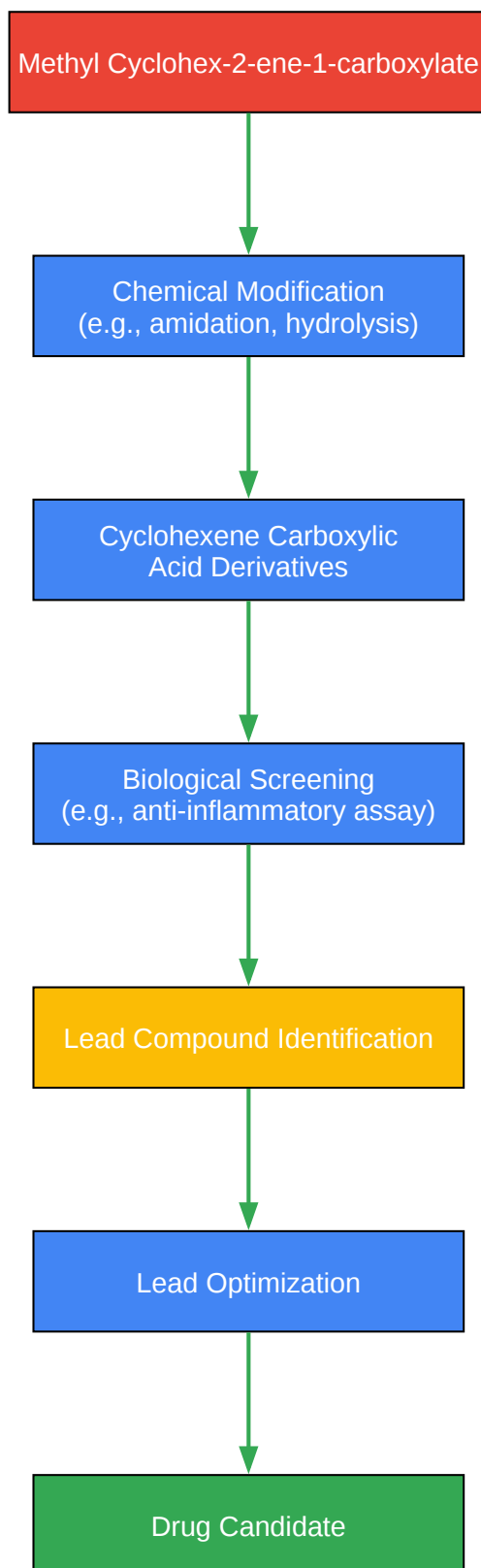
Biological and Pharmaceutical Relevance

While direct biological activity or involvement in specific signaling pathways for **Methyl Cyclohex-2-ene-1-carboxylate** is not extensively documented, its structural motif is of interest in medicinal chemistry. Cyclohexene derivatives are scaffolds for various biologically active molecules.

Derivatives of cyclohexene carboxylic acid have been investigated for their potential pharmacological activities. For instance, certain amidrazone derivatives containing a cyclohex-1-ene-1-carboxylic acid moiety have demonstrated anti-inflammatory and antiproliferative properties.[2][3] These studies suggest that the cyclohexene ring can serve as a valuable scaffold for the design of new therapeutic agents.

Furthermore, a related compound, (S)-3-cyclohexene-1-carboxylic acid, is a key chiral building block in the synthesis of the anticoagulant drug Edoxaban. This highlights the importance of

cyclohexene carboxylic acid derivatives as intermediates in the production of pharmaceuticals.



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Caption: Conceptual drug discovery pathway utilizing the target molecule as a starting scaffold.

Conclusion

Methyl Cyclohex-2-ene-1-carboxylate is a valuable organic compound, readily synthesized via the robust Diels-Alder reaction. While its direct biological functions are not yet fully elucidated, its structure serves as a versatile platform for the synthesis of more complex molecules. For researchers in drug discovery and development, this compound and its derivatives represent a promising area for the exploration of new therapeutic agents. The methodologies and data presented in this guide provide a solid foundation for further investigation and application of **Methyl Cyclohex-2-ene-1-carboxylate** in scientific research.

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